

Vinyloxytrimethylsilane for the Protection of Hydroxyl Groups: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vinyloxytrimethylsilane*

Cat. No.: *B1662004*

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Introduction

In the landscape of multi-step organic synthesis, particularly within pharmaceutical and materials science, the strategic protection and deprotection of functional groups is a cornerstone of success. The hydroxyl group, ubiquitous in natural products and synthetic intermediates, presents a frequent challenge due to its reactivity as both a nucleophile and a weak acid. Its temporary masking is often essential to prevent unwanted side reactions during transformations elsewhere in a molecule.[1][2]

A plethora of protecting groups for alcohols have been developed, each with its characteristic stability profile and cleavage conditions.[3] Among these, silyl ethers are renowned for their ease of formation and mild removal.[4][5] This guide focuses on a specific and versatile reagent at the intersection of silyl and vinyl ether chemistry: **Vinyloxytrimethylsilane** (VOTMS). This bifunctional molecule offers a unique approach to hydroxyl protection, combining the attributes of a silyl ether with the reactivity of a vinyl ether.

This document serves as a comprehensive technical guide for researchers, medicinal chemists, and process development scientists. It provides a detailed exploration of the mechanistic underpinnings, practical application protocols, and comparative advantages of utilizing **vinyloxytrimethylsilane** for the protection of hydroxyl functionalities.

Physicochemical Properties of Vinyloxytrimethylsilane

A thorough understanding of the reagent's properties is paramount for its safe and effective handling in a laboratory setting.

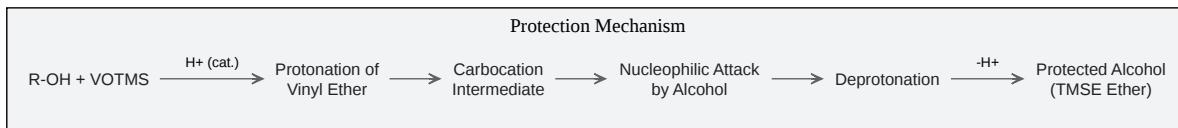
Property	Value	Reference
CAS Number	6213-94-1	[6]
Molecular Formula	C ₅ H ₁₂ OSi	[7]
Molecular Weight	116.24 g/mol	[7]
Appearance	Colorless to almost colorless clear liquid	[7]
Boiling Point	75 °C	[7]
Density	0.78 g/mL at 25 °C	[8]
Flash Point	-19 °C	[7]
Refractive Index	1.389	[8]
Safety	Highly flammable liquid and vapor. Causes skin and serious eye irritation.	[7]

Mechanism of Protection: An Acid-Catalyzed Addition

The protection of an alcohol with **vinyloxytrimethylsilane** proceeds via an acid-catalyzed addition of the hydroxyl group across the vinyl double bond. This mechanism is analogous to the well-established acid-catalyzed addition of alcohols to vinyl ethers.[1][9][10][11]

The reaction is initiated by the protonation of the vinyl ether oxygen, which activates the double bond towards nucleophilic attack by the alcohol. The subsequent loss of a proton from the

oxonium ion intermediate yields the protected alcohol as a mixed acetal, specifically a 1-(trimethylsilyloxy)ethyl (TMSE) ether.



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